

# An In-depth Technical Guide to the Azo Dye: Acid Brown 14

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## Compound of Interest

Compound Name: Acid Brown 14

Cat. No.: B1668934

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## Executive Summary

**Acid Brown 14**, also known by its Colour Index name C.I. 20195, is a double azo dye characterized by its red-light brown hue.[1] As a water-soluble anionic dye, it finds its primary application in the coloring of protein fibers such as wool and silk, as well as polyamides like nylon.[1][2] Its utility also extends to the leather industry.[1] This document provides a comprehensive technical overview of **Acid Brown 14**, including its chemical and physical properties, a detailed synthesis protocol, toxicological profile, and analytical methodologies. The information is intended to serve as a foundational resource for researchers and professionals in chemistry, toxicology, and materials science.

## Chemical and Physical Properties

**Acid Brown 14** is a sodium salt of a sulfonated aromatic azo compound.[3] Its chemical structure and properties are summarized in the tables below.

### Table 1: Chemical Identification and Structure

Parameter	Value
IUPAC Name	disodium;4-[[2,4-dihydroxy-5-[(4-sulfonatophthalen-1-yl)diazenyl]phenyl]diazenyl]naphthalene-1-sulfonate
Synonyms	C.I. Acid Brown 14, C.I. 20195, Resorcinol Brown R, Acid Brown R[1]
CAS Number	5850-16-8[1]
Molecular Formula	C <sub>26</sub> H <sub>16</sub> N <sub>4</sub> Na <sub>2</sub> O <sub>8</sub> S <sub>2</sub> [1]
Molecular Weight	622.54 g/mol [1]
Chemical Class	Double Azo Dye[1]

**Table 2: Physical and Chemical Properties**

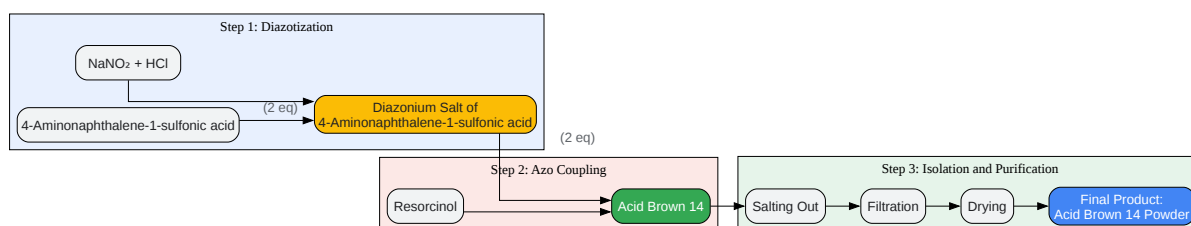
Property	Value
Appearance	Red-brown powder[4]
Solubility in Water	1.55 g/L at 20°C[2]
Solubility in Ethanol	Slightly soluble (yellow-brown solution)[1]
Behavior in Strong Acid	Deep red in concentrated H <sub>2</sub> SO <sub>4</sub> , turns yellow-brown upon dilution[1]
Behavior in Strong Base	Red wine color in concentrated NaOH solution[1]
Density	1.744 g/cm <sup>3</sup> at 20°C[2]
Vapor Pressure	0.001 Pa at 25°C[2]

## Synthesis of Acid Brown 14

The synthesis of **Acid Brown 14** is a classic example of diazo coupling, a fundamental reaction in the production of azo dyes. The process involves the diazotization of two molar equivalents

of 4-aminonaphthalene-1-sulfonic acid, which are then coupled to one molar equivalent of resorcinol.<sup>[1]</sup>

## Diagram: Synthesis Workflow of Acid Brown 14



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Caption: A simplified workflow for the synthesis of **Acid Brown 14**.

## Experimental Protocol: Synthesis of Acid Brown 14

Materials:

- 4-Aminonaphthalene-1-sulfonic acid
- Sodium nitrite ( $\text{NaNO}_2$ )
- Hydrochloric acid ( $\text{HCl}$ )
- Resorcinol
- Sodium carbonate ( $\text{Na}_2\text{CO}_3$ )
- Sodium chloride ( $\text{NaCl}$ )

- Ice
- Distilled water

Procedure:

#### Part 1: Diazotization of 4-Aminonaphthalene-1-sulfonic acid

- Prepare a solution of 4-aminonaphthalene-1-sulfonic acid in water, using sodium carbonate to aid dissolution if necessary.
- Cool the solution to 0-5°C in an ice bath.
- Slowly add a pre-cooled aqueous solution of sodium nitrite to the solution of the amine.
- While maintaining the temperature at 0-5°C, slowly add concentrated hydrochloric acid dropwise with constant stirring.
- Continue stirring for 30-60 minutes at 0-5°C to ensure complete formation of the diazonium salt. The completion of the reaction can be checked with starch-iodide paper.

#### Part 2: Azo Coupling

- Dissolve resorcinol in an aqueous solution of sodium carbonate.
- Cool the resorcinol solution to 0-5°C in an ice bath.
- Slowly add the freshly prepared diazonium salt solution (from Part 1) to the resorcinol solution with vigorous stirring. Two molar equivalents of the diazonium salt are required for each mole of resorcinol.
- Maintain the temperature below 10°C and a slightly alkaline pH during the addition.
- After the addition is complete, continue stirring for several hours until the coupling is complete.

#### Part 3: Isolation and Purification

- The precipitated **Acid Brown 14** is isolated from the reaction mixture by "salting out," which involves adding a significant amount of sodium chloride to decrease its solubility.
- The precipitate is then collected by filtration.
- The filter cake is washed with a brine solution to remove impurities.
- The purified dye is then dried in an oven at a suitable temperature to yield the final product as a red-brown powder.

## Toxicological Profile

The toxicological data for **Acid Brown 14** is limited. As an azo dye, its toxicity profile is of interest, particularly concerning the potential for cleavage of the azo bond to form aromatic amines.

**Table 3: Acute Toxicity Data**

Test	Species	Route	Value	Reference
LD50	Rat	Oral	> 2000 mg/kg	[5]

Discussion of Toxicological Data: The available data suggests that **Acid Brown 14** has low acute toxicity via the oral route.[5] However, prolonged or repeated exposure may cause skin and eye irritation. As with many dyes, inhalation of the powder should be avoided. There is no conclusive evidence to suggest that **Acid Brown 14** is carcinogenic.

## Experimental Protocol: Acute Oral Toxicity (OECD 401 Guideline - Representative)

Objective: To determine the acute oral toxicity of **Acid Brown 14** in a rodent model.

Test Animal: Wistar rats, typically young adults, of a single sex (or both if significant differences are expected).

Procedure:

- Animals are fasted overnight prior to dosing.

- A limit test is often performed first, where a high dose (e.g., 2000 mg/kg body weight) is administered to a small group of animals.
- The test substance, **Acid Brown 14**, is dissolved or suspended in a suitable vehicle (e.g., water or corn oil).
- The substance is administered by gavage to the test animals.
- Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for at least 14 days.
- Key observations include changes in skin, fur, eyes, mucous membranes, respiratory, circulatory, autonomic and central nervous systems, and somatomotor activity.
- A full necropsy is performed on all animals at the end of the observation period.
- If mortality is observed in the limit test, further testing with smaller dose groups is conducted to determine the LD50 value.

## Analytical Methods

The analysis of **Acid Brown 14** typically involves chromatographic and spectroscopic techniques to determine its purity and concentration.

## Experimental Protocol: High-Performance Liquid Chromatography (HPLC) - General Method for Azo Dyes

Objective: To separate and quantify **Acid Brown 14** in a sample.

Instrumentation:

- HPLC system with a UV-Vis detector
- C18 reverse-phase column

Mobile Phase:

- A gradient of an aqueous buffer (e.g., ammonium acetate) and an organic solvent (e.g., acetonitrile or methanol).

Procedure:

- Prepare a standard solution of **Acid Brown 14** of known concentration in a suitable solvent (e.g., water/methanol mixture).
- Prepare the sample for analysis by dissolving it in the mobile phase or a compatible solvent.
- Set the UV-Vis detector to the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) for **Acid Brown 14**.
- Inject the standard and sample solutions into the HPLC system.
- Develop a gradient elution program to achieve good separation of the dye from any impurities. A typical gradient might start with a high percentage of the aqueous buffer and gradually increase the percentage of the organic solvent.
- Identify the peak corresponding to **Acid Brown 14** by comparing the retention time with that of the standard.
- Quantify the amount of **Acid Brown 14** in the sample by comparing the peak area to a calibration curve generated from standards of known concentrations.

## Applications and Performance

**Acid Brown 14** is primarily used as a dye for textiles and leather.<sup>[1]</sup> Its performance is evaluated based on its fastness properties, which indicate the resistance of the color to fading or bleeding under various conditions.

### Table 4: Fastness Properties of Acid Brown 14 on Wool

Fastness Test	ISO Standard	AATCC Standard	Rating (1-5, 5 is best)
Light Fastness	3	4	3-4
Soaping (Fading)	3	3	3
Soaping (Staining)	4-5	-	4-5
Perspiration (Fading)	4	3	3-4
Perspiration (Staining)	3	-	3
Oxygen Bleaching	4	1	1-4
Seawater	3	1-2	1-3

Note: Ratings can vary slightly depending on the source.<sup>[2]</sup><sup>[4]</sup>

## Conclusion

**Acid Brown 14** is a commercially important double azo dye with well-defined chemical and physical properties. Its synthesis is based on established diazo coupling chemistry. While it exhibits low acute toxicity, appropriate handling procedures are necessary to minimize exposure. The analytical characterization of **Acid Brown 14** can be readily achieved using standard chromatographic techniques. Its performance as a dye is moderate, with its suitability depending on the specific application and required fastness properties. This guide provides a foundational understanding of **Acid Brown 14** for professionals in research and development.

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